

Procedure for drying Disperse Violet S press cake without aggregation

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Compound of Interest

Compound Name: Disperse Violet S press cake

Cat. No.: B12281992

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Application Note: High-Performance Drying Protocol for Disperse Violet 26 (Disperse Violet S) Press Cake

Part 1: Executive Summary & Scientific Rationale

Objective: To dry Disperse Violet 26 (commonly designated as "Disperse Violet S") press cake into a free-flowing, re-dispersible powder without inducing irreversible aggregation or hard-caking.

The Challenge: Capillary-Induced Aggregation Disperse Violet 26 (C.I. 62025) is a hydrophobic anthraquinone dye. In its wet press cake form, primary particles are separated by water. During direct drying, the receding liquid meniscus creates immense capillary pressure (

), pulling particles into close contact. Without a steric barrier, this leads to "Solid Bridging"—a phenomenon where van der Waals forces and hydrogen bonding fuse particles into hard agglomerates that cannot be re-dispersed by simple agitation.

The Solution: Steric Stabilization & Spray Atomization This protocol rejects simple tray drying, which guarantees aggregation. Instead, we utilize a Re-slurry & Spray Drying workflow. By introducing anionic dispersing agents (Lignosulfonates or Naphthalene Sulfonates) before

drying, we coat every particle with a repulsive layer. Spray drying then locks this separation in place by evaporating the water droplet faster than the particles can aggregate.

Part 2: Materials & Equipment

Component	Specification	Function
Active Ingredient	Disperse Violet 26 Press Cake	Solids content: 20–40% (w/w). Hydrophobic solid.
Primary Dispersant	Sodium Naphthalene Sulfonate Formaldehyde Condensate (e.g., Tamol® NN, Dispersant MF)	Provides electrostatic repulsion and prevents crystal growth.
Secondary Dispersant	Sodium Lignosulfonate (e.g., Reax® 85A)	Provides steric bulk and heat stability during drying.
pH Modifier	Acetic Acid / Sodium Hydroxide	Adjust pH to 6.5–7.5 for optimal dispersant stability.

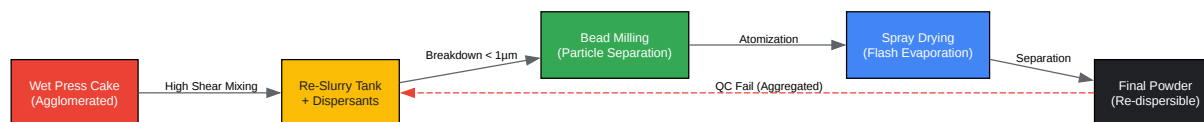
Equipment Requirements:

- High-Shear Mixer: Cowles dissolver or Ultra-Turrax.
- Bead Mill (Optional but Recommended): For breaking existing hard agglomerates in the press cake.
- Spray Dryer: Inlet Temp capability up to 200°C; Atomizer (Rotary or Nozzle).

Part 3: Experimental Procedure

Workflow Visualization

The following diagram illustrates the critical path from wet cake to stable powder.



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Caption: Figure 1. Process flow for converting hydrophobic press cake into dispersible powder via steric stabilization and spray drying.

Step-by-Step Protocol

Step 1: Formulation (The "Slurry" Phase) Rationale: You cannot dry the cake directly. You must first create a stable suspension.

- Calculate Solids: Determine the moisture content of your press cake (LOD). Target a final slurry solid content of 35–40%.
- Dispersant Ratio: The standard ratio for Disperse Violet 26 is 1:1 to 1:1.5 (Dye : Dispersant) by dry weight.
 - Example: For 100g dry dye, use 60g Sodium Lignosulfonate + 40g Naphthalene Sulfonate.
- Mixing:
 - Add water to the mixing vessel.
 - Dissolve dispersants completely.
 - Slowly add the Disperse Violet 26 press cake while mixing with a high-shear impeller (2000–3000 RPM).
 - Critical Check: Ensure no visible lumps remain. The slurry should be smooth and flowable.

Step 2: Particle Size Reduction (Milling) Rationale: Press cakes often contain "hard" aggregates from the synthesis filter. If you dry these, they remain as grit.

- Pass the slurry through a horizontal bead mill (Zirconia beads, 0.8–1.0 mm).
- Target: Grind until the D90 < 2.0 microns.
- QC Check: Check dispersion stability. A drop of slurry in 100ml water should bloom instantly without sinking particles.

Step 3: Spray Drying (The Drying Phase) Rationale: Rapid evaporation freezes the particles apart before they can touch.

- Inlet Temperature: Set to 170°C – 185°C. (Note: Disperse Violet 26 melts ~195°C. Do not exceed 190°C to prevent fusion).
- Outlet Temperature: Maintain at 80°C – 95°C.
 - Too High (>100°C): Risk of thermal fusion/tackiness.
 - Too Low (<70°C): High residual moisture leads to cake formation in the bag.
- Atomization: Use a rotary atomizer (15,000–20,000 RPM) for a uniform spherical particle.

Step 4: Post-Treatment

- Add 0.5%–1% of an anti-caking agent (e.g., Precipitated Silica or Sodium Sulphate) if the powder feels tacky due to hygroscopic dispersants.
- Blend gently.

Part 4: Alternative Protocol (Lab Scale / Vacuum Drying)

Use this ONLY if spray drying is unavailable. This method is inferior but viable for small batches.

- **Paste Preparation:** Mix the press cake with the Dispersant blend (as above) into a thick paste.
- **Vacuum Drying:** Spread thinly on trays. Dry at 50–60°C under full vacuum (>700 mmHg). Low temperature is vital to prevent sintering.
- **Pulverization:** The dried cake will be brittle. It **MUST** be pulverized using a Jet Mill or Pin Mill to break the solid bridges formed during tray drying.

Part 5: Quality Control & Troubleshooting

Data Summary: Typical QC Parameters

Parameter	Acceptance Criteria	Method
Appearance	Dark Violet Micro-Granules	Visual
Moisture Content	< 3.0%	Halogen Moisture Balance
Dispersion Stability	Grade 4–5 (Excellent)	Filter Test (AATCC 146)
Particle Size (D50)	0.5 – 0.8 µm	Laser Diffraction (Malvern)
Particle Size (D90)	< 2.0 µm	Laser Diffraction (Malvern)

Troubleshooting Guide:

- **Issue: Poor Re-dispersion (Specks in water)**
 - Cause: Insufficient dispersant or drying temperature too high (fusion).
 - Fix: Increase Naphthalene Sulfonate ratio; lower Inlet Temp by 10°C.
- **Issue: Sticky Powder / Wall Deposits**
 - Cause: Outlet temperature too low or dispersant is hygroscopic.
 - Fix: Increase Outlet Temp to 90°C; add 1% Silica anti-caking agent.
- **Issue: Low Color Strength**

- Cause: Aggregation (loss of surface area).
- Fix: Re-mill the slurry to a finer particle size before drying.

References

- PubChem. (2025).[1] Disperse Violet 26 - Compound Summary. National Library of Medicine. [[Link](#)]
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